

# A Technical Guide to the Physical Properties of 2-Chloro-2-methylpentane

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## Compound of Interest

Compound Name: 2-Chloro-2-methylpentane

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This document provides a comprehensive overview of the boiling and melting points of **2-Chloro-2-methylpentane**, including detailed experimental protocols for their determination. The physical properties of haloalkanes are critical for their application in organic synthesis and pharmaceutical development, influencing reaction conditions, purification methods, and formulation strategies.

## Core Physical Properties

**2-Chloro-2-methylpentane** is a tertiary alkyl halide. Its physical characteristics are primarily dictated by intermolecular forces, including London dispersion forces and dipole-dipole interactions arising from the polar carbon-chlorine bond. The values for its key physical properties are summarized below.

Property	Value	Source(s)
Boiling Point	111 - 114.4 °C at 760 mmHg	[1][2][3][4]
Melting Point	-35.1 °C (estimated)	[2][5]
Molecular Formula	C <sub>6</sub> H <sub>13</sub> Cl	[1][4]
Molecular Weight	120.62 g/mol	[1][2]
Density	0.86 g/cm <sup>3</sup>	[1][2][4]

## In-Depth Analysis of Physical Properties

The physical properties of haloalkanes are significantly influenced by molecular structure. Compared to their parent alkanes, haloalkanes exhibit higher boiling points due to increased molecular weight and polarity, which lead to stronger intermolecular van der Waals forces and dipole-dipole interactions.<sup>[6][7][8]</sup>

- **Boiling Point:** The boiling point of **2-Chloro-2-methylpentane** is reported in the range of 111°C to 114.4°C.<sup>[1][2][3][4]</sup> As a tertiary haloalkane, its branched structure results in a more compact, spherical shape compared to its straight-chain isomer, 1-chlorohexane. This branching reduces the available surface area for intermolecular contact, leading to weaker van der Waals forces and a consequently lower boiling point than less branched isomers.<sup>[6]</sup>
- **Melting Point:** The melting point for **2-Chloro-2-methylpentane** is an estimated value of -35.1°C.<sup>[2][5]</sup> The melting point is determined by the energy required to overcome the forces holding the molecules in a crystal lattice. Factors such as molecular symmetry and packing efficiency in the solid state play a crucial role.

## Experimental Protocols

Accurate determination of boiling and melting points is fundamental for compound identification and purity assessment.<sup>[9]</sup>

This method relies on heating a small sample in a capillary tube and observing the temperature range over which it transitions from a solid to a liquid. Impurities typically depress the melting point and broaden the melting range.<sup>[9][10]</sup>

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or DigiMelt)
- Glass capillary tubes (sealed at one end)
- Sample of **2-Chloro-2-methylpentane** (solidified)
- Mortar and pestle (if sample needs to be pulverized)

Procedure:

- **Sample Preparation:** Ensure the sample is completely dry and finely powdered. Introduce a small amount of the solidified **2-Chloro-2-methylpentane** into the open end of a capillary tube. The sample should be compacted to a height of 2-3 mm at the bottom of the tube.
- **Apparatus Setup:** Place the capillary tube into the heating block of the melting point apparatus.
- **Rapid Determination (Optional):** First, perform a rapid heating to find an approximate melting range. This allows for a more precise measurement in the subsequent steps.
- **Accurate Determination:** Using a new sample, heat the block rapidly to about 15-20°C below the approximate melting point. Then, decrease the heating rate to 1-2°C per minute.
- **Observation:** Record the temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2). The melting point is reported as the range T1-T2. A pure compound will exhibit a sharp melting range of 0.5-1.5°C.[9]

This method is suitable for small volumes of liquid and involves observing the temperature at which the liquid's vapor pressure equals the atmospheric pressure.

#### Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., Thiele tube with heating oil or an aluminum block)
- Rubber band or wire for attaching the tube to the thermometer

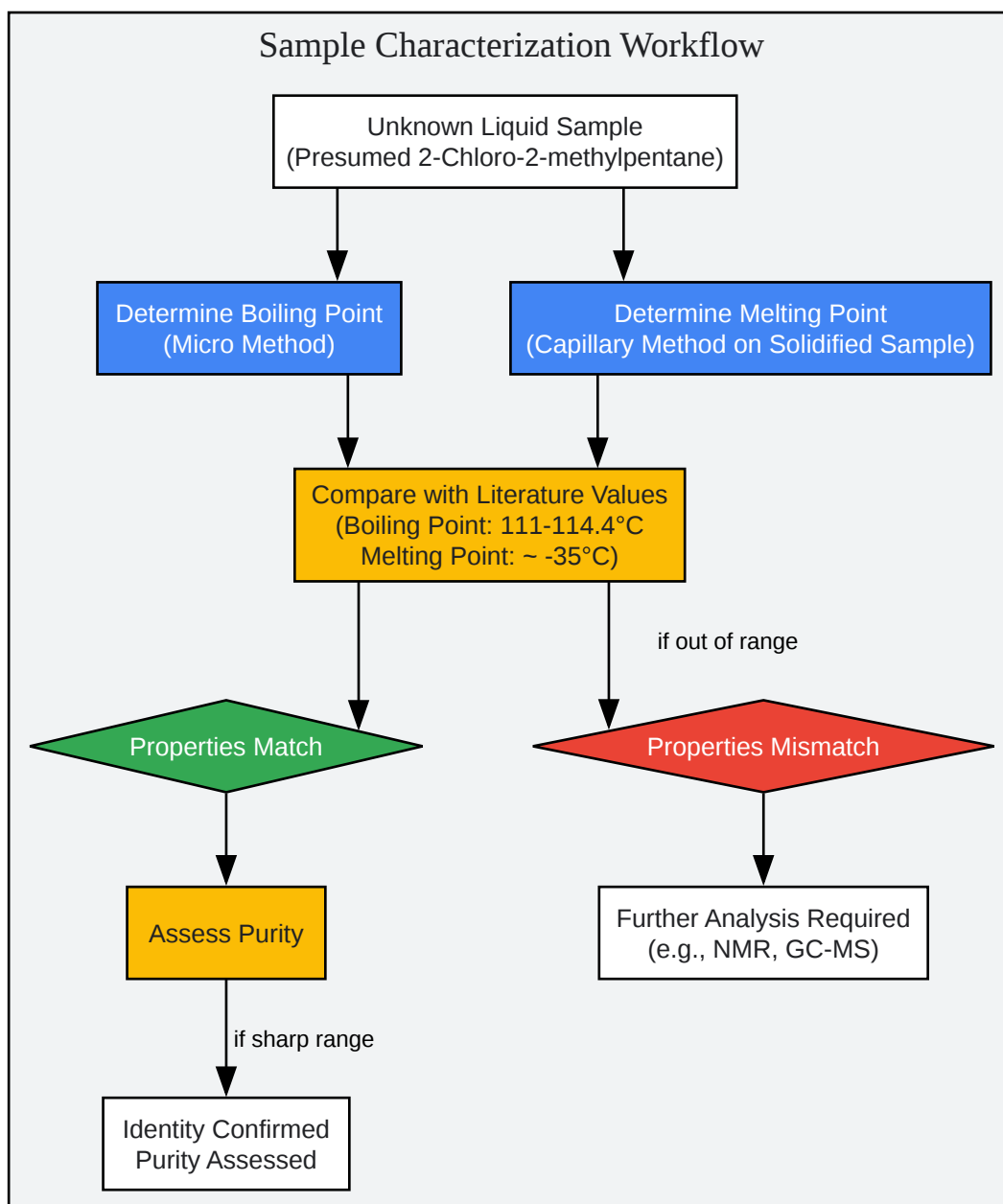
#### Procedure:

- **Sample Preparation:** Add 0.5-1 mL of **2-Chloro-2-methylpentane** to the small test tube.

- **Capillary Insertion:** Place the capillary tube into the test tube with its open end submerged in the liquid.
- **Apparatus Setup:** Attach the test tube to the thermometer using a rubber band, ensuring the bottom of the test tube is level with the thermometer bulb. Immerse the assembly in the heating bath.
- **Heating:** Heat the bath gradually. As the temperature rises, air trapped in the capillary tube will slowly bubble out.
- **Observation:** Continue heating until a rapid and continuous stream of bubbles emerges from the capillary tube. This indicates the liquid has reached its boiling point.
- **Temperature Reading:** Remove the heat source and allow the apparatus to cool slowly. The boiling point is the temperature at which the bubbling ceases and the liquid just begins to enter the capillary tube. Record this temperature. For accuracy, also record the atmospheric pressure.<sup>[11]</sup>

## Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for characterizing a chemical sample based on its physical properties.



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Logical workflow for the physical characterization of a chemical sample.

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## References

- 1. alfa-chemistry.com [alfa-chemistry.com]
- 2. 2-CHLORO-2-METHYLPENTANE CAS#: 4325-48-8 [m.chemicalbook.com]
- 3. 2-chloro-2-methylpentane [stenutz.eu]
- 4. 2-chloro-2-methylpentane | CAS#:4325-48-8 | Chemsrce [chemsrc.com]
- 5. 2-CHLORO-2-METHYLPENTANE | 4325-48-8 [chemicalbook.com]
- 6. CK12-Foundation [flexbooks.ck12.org]
- 7. testbook.com [testbook.com]
- 8. embibe.com [embibe.com]
- 9. chem.ucalgary.ca [chem.ucalgary.ca]
- 10. jan.ucc.nau.edu [jan.ucc.nau.edu]
- 11. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- To cite this document: BenchChem. [A Technical Guide to the Physical Properties of 2-Chloro-2-methylpentane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1597335#boiling-point-and-melting-point-of-2-chloro-2-methylpentane]

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